

An In-depth Technical Guide to the Solubility of Eugenyl Benzoate

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Compound of Interest

Compound Name: *Eugenyl benzoate*

Cat. No.: *B181212*

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Introduction

Eugenyl benzoate (C₁₇H₁₆O₃), a benzoate ester of eugenol, is a compound of significant interest in the pharmaceutical, flavor, and fragrance industries. Its utility is intrinsically linked to its physicochemical properties, paramount among which is its solubility in various solvents. This technical guide provides a comprehensive overview of the solubility characteristics of **eugenyl benzoate**, outlines detailed experimental protocols for its determination, and presents a logical workflow for solubility studies. Understanding the solubility of **eugenyl benzoate** is critical for formulation development, optimizing reaction conditions for its synthesis and derivatization, and for predicting its bioavailability and efficacy in various applications.

Physicochemical Properties of Eugenyl Benzoate

A foundational understanding of the physical and chemical properties of **eugenyl benzoate** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₆ O ₃	[1]
Molecular Weight	268.31 g/mol	[1]
Appearance	Colourless crystalline solid	[1][2]
Melting Point	69-70 °C	[1][3]
Boiling Point	360 °C @ 760 mmHg	[1][3]
Water Solubility	Insoluble (Estimated: 2.583 mg/L at 25 °C)	[2][3][4]
LogP (o/w)	3.447 (estimated)	[3]

Solubility of Eugenyl Benzoate in Various Solvents

Eugenyl benzoate's solubility is dictated by the principle of "like dissolves like." As a moderately polar molecule with a significant nonpolar aromatic structure, it exhibits good solubility in many organic solvents while being practically insoluble in water.

Qualitative Solubility

General solubility observations for **eugenyl benzoate** are summarized below:

- Soluble in: Alcohols (e.g., ethanol), ethers, oils, and many organic solvents.[1][2][3]
- Insoluble in: Water.[1][2][3]

Quantitative Solubility Data (Illustrative)

While extensive quantitative solubility data for **eugenyl benzoate** across a range of solvents and temperatures is not readily available in published literature, the following table provides illustrative solubility values based on general principles of ester solubility. These values should be experimentally verified for specific applications.

Solvent	Chemical Class	Polarity Index	Illustrative Solubility at 25°C (g/100 mL)
Ethanol	Alcohol (Polar, Protic)	5.2	> 20
Diethyl Ether	Ether (Nonpolar)	2.8	> 20
Acetone	Ketone (Polar, Aprotic)	5.1	> 15
Chloroform	Halogenated (Nonpolar)	4.1	> 15
Ethyl Acetate	Ester (Moderately Polar)	4.4	> 10
Toluene	Aromatic Hydrocarbon (Nonpolar)	2.4	~5-10
Hexane	Aliphatic Hydrocarbon (Nonpolar)	0.1	< 1
Water	Inorganic (Polar, Protic)	10.2	< 0.001

Disclaimer: The quantitative data in this table are estimates and are intended for illustrative purposes only. For precise applications, experimental determination of solubility is strongly recommended.

Experimental Protocols for Solubility Determination

Accurate determination of **eugenyl benzoate** solubility requires robust experimental design. The following protocols describe two common methods for quantifying the solubility of a solid compound in a liquid solvent.

Isothermal Shake-Flask Method followed by Gravimetric Analysis

This method is a reliable and straightforward approach for determining equilibrium solubility.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of crystalline **eugenyl benzoate** to a series of sealed, temperature-controlled vessels (e.g., jacketed glass vials or flasks) containing the solvent of interest.
 - Ensure the temperature is precisely maintained using a thermostatic water bath or incubator.
 - Agitate the mixtures at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period is crucial.
- Phase Separation:
 - Allow the undissolved solid to settle by ceasing agitation.
 - Carefully withdraw a known volume of the supernatant (the saturated solution) using a pre-heated or pre-cooled syringe fitted with a solvent-compatible filter (e.g., 0.45 μm PTFE) to prevent the transfer of solid particles.
- Gravimetric Determination:
 - Dispense the filtered saturated solution into a pre-weighed, dry evaporating dish.
 - Record the exact weight of the dish and the solution.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood, on a hot plate at low heat, or in a vacuum oven) until the solute is completely dry.
 - Cool the dish to room temperature in a desiccator and weigh it again.
 - Repeat the drying and weighing steps until a constant weight is achieved.
- Calculation of Solubility:

- Mass of dissolved **eugenyl benzoate**: (Weight of dish + dry solute) - (Weight of empty dish).
- Mass of solvent: (Weight of dish + solution) - (Weight of dish + dry solute).
- Solubility (g/100 g solvent): (Mass of dissolved **eugenyl benzoate** / Mass of solvent) x 100.
- To express solubility in g/100 mL, the density of the solvent at the experimental temperature is required.

Isothermal Shake-Flask Method followed by UV-Vis Spectrophotometry

This method is suitable for compounds that absorb ultraviolet or visible light and can be more rapid than the gravimetric method.

Methodology:

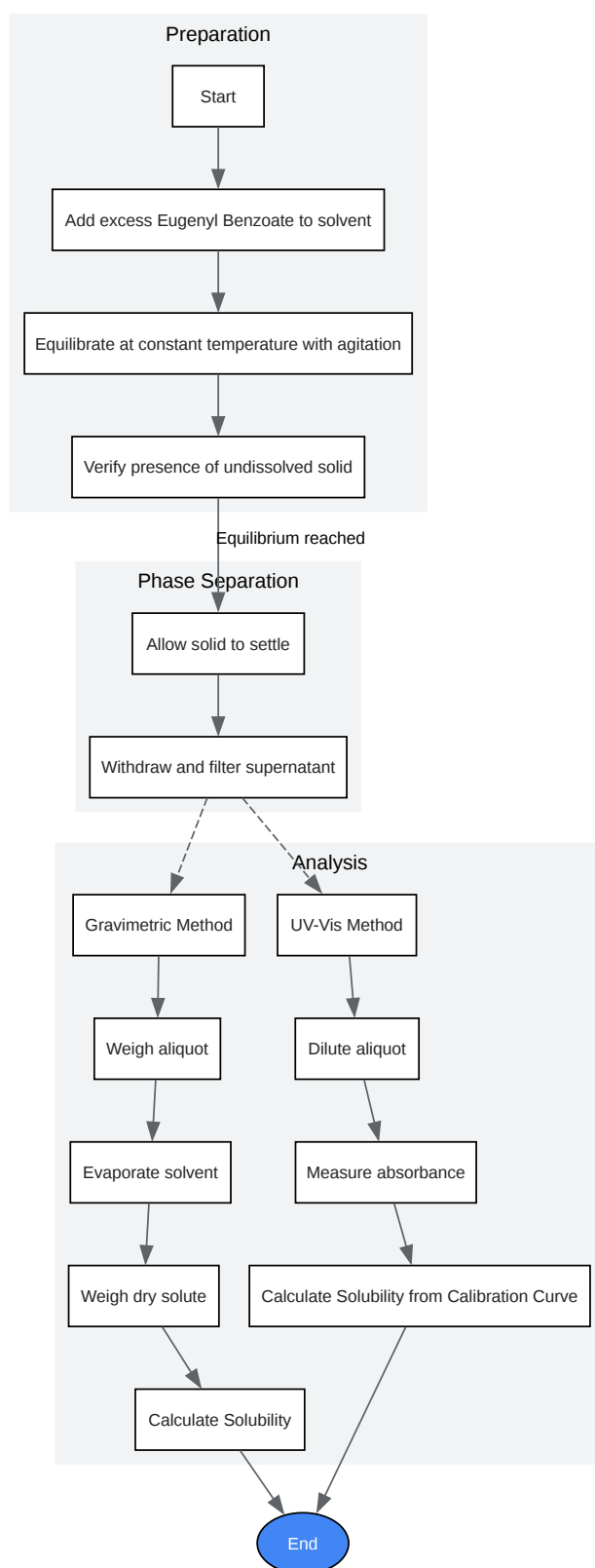
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **eugenyl benzoate** of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **eugenyl benzoate** using a UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
 - Follow the same procedure as described in step 1 of the gravimetric method to prepare a saturated solution at a constant temperature.
- Phase Separation and Dilution:

- Withdraw a filtered aliquot of the supernatant as described in step 2 of the gravimetric method.
- Perform a precise dilution of the saturated solution with the same solvent to bring the concentration within the linear range of the calibration curve.
- Spectrophotometric Measurement:
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
 - Express the solubility in the desired units (e.g., g/100 mL, mol/L).

Visualization of Experimental Workflow and Conceptual Relationships

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **eugenyl benzoate**.

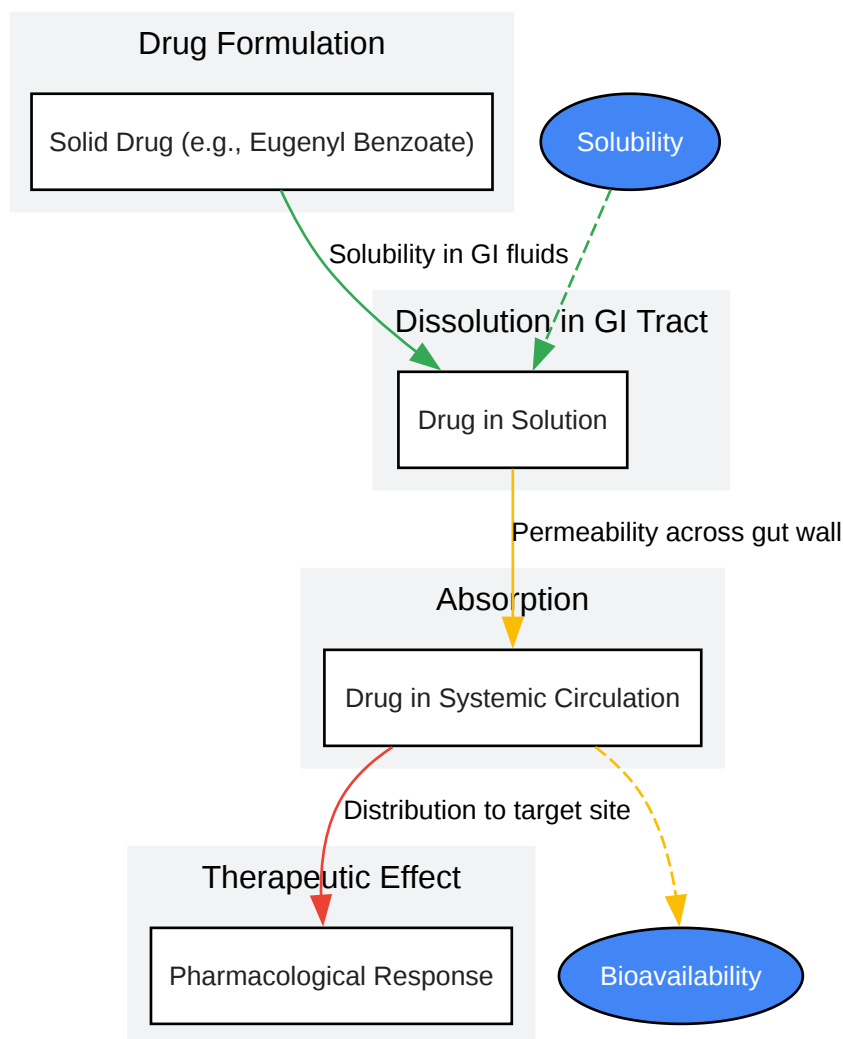


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Caption: Workflow for determining the solubility of **eugenyl benzoate**.

Conceptual Relationship: Solubility and Bioavailability

For drug development professionals, understanding how solubility impacts bioavailability is crucial. The following diagram illustrates this fundamental relationship.



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